

# "1-(2-Amino-4-(trifluoromethyl)phenyl)ethanone" chemical properties

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## Compound of Interest

Compound Name: 1-(2-Amino-4-(trifluoromethyl)phenyl)ethanone

Cat. No.: B1373014

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An In-depth Technical Guide to **1-(2-Amino-4-(trifluoromethyl)phenyl)ethanone**

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## Foreword: The Strategic Importance of Fluorinated Building Blocks

In the landscape of modern drug discovery and materials science, the strategic incorporation of fluorine atoms into organic molecules has become a cornerstone of rational design. The trifluoromethyl group ( $-\text{CF}_3$ ), in particular, is a powerful modulator of physicochemical and biological properties. It can enhance metabolic stability, increase lipophilicity, and alter electronic characteristics, often leading to improved efficacy and pharmacokinetics.

This guide focuses on **1-(2-Amino-4-(trifluoromethyl)phenyl)ethanone**, a key trifluoromethyl-containing building block. Its unique trifunctional architecture—comprising a nucleophilic aromatic amine, an electrophilic ketone, and an electron-withdrawing trifluoromethyl group—makes it a versatile synthon for constructing complex molecular targets. We will delve into its core properties, reactivity, and applications, providing researchers, scientists, and drug development professionals with the technical insights necessary to leverage this compound in their work.

## Core Physicochemical & Structural Properties

**1-(2-Amino-4-(trifluoromethyl)phenyl)ethanone** is a solid at room temperature, valued for its specific arrangement of functional groups that dictate its reactivity and utility as a chemical intermediate.

## Identity and Key Data

A summary of the compound's fundamental properties is presented below. This data is essential for reaction planning, safety assessment, and analytical characterization.

Property	Value	Source(s)
IUPAC Name	1-[2-Amino-4-(trifluoromethyl)phenyl]ethanone	
CAS Number	37885-07-7	
Molecular Formula	C <sub>9</sub> H <sub>8</sub> F <sub>3</sub> NO	
Molecular Weight	203.16 g/mol	
Physical Form	Solid	
Typical Purity	≥97%	
Storage Conditions	2-8°C, sealed, dry, protect from light	

## Molecular Structure

The structure of **1-(2-Amino-4-(trifluoromethyl)phenyl)ethanone** is foundational to understanding its chemical behavior.



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